

# Synthesis of tert-Butylamine Hydrobromide Perovskite: An Application Note and Protocol

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## Compound of Interest

Compound Name: *tert-Butylamine hydrobromide*

CAS No.: 60469-70-7

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## Abstract

This document provides a detailed protocol for the synthesis of two-dimensional (2D) **tert-butylamine hydrobromide** lead perovskite, a material of interest in various optoelectronic applications. The synthesis involves the reaction of **tert-butylamine hydrobromide** ((t-BA)HBr) and lead(II) bromide (PbBr<sub>2</sub>) in a suitable solvent. This protocol is adapted from established methods for synthesizing similar layered hybrid organic-inorganic perovskites. Included are detailed experimental procedures, a summary of quantitative data for synthesis, and a visual representation of the experimental workflow.

## Introduction

Hybrid organic-inorganic perovskites have emerged as a class of materials with remarkable potential in solar cells, light-emitting diodes (LEDs), and photodetectors. While three-dimensional (3D) perovskites have demonstrated high performance, their stability remains a significant challenge. Two-dimensional (2D) Ruddlesden-Popper perovskites, with the general

formula  $(A')_2A_{n-1}B_nX_{3n+1}$ , offer improved stability due to the presence of bulky hydrophobic organic cations ( $A'$ ) that encapsulate the inorganic perovskite layers.

Tert-butylamine, a bulky alkylamine, can be used as the 'A' site cation to form 2D perovskite structures. The tert-butylammonium cation acts as a spacer between the inorganic lead bromide layers, leading to the formation of a quantum well structure. This application note details a solution-based synthesis protocol for **tert-butylamine hydrobromide** lead perovskite,  $((t\text{-BA})_2)\text{PbBr}_4$ .

## Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **tert-butylamine hydrobromide** lead perovskite. These values are based on typical molar ratios for the formation of  $(A')_2\text{PbX}_4$  type 2D perovskites and may be optimized for specific applications.

| Parameter                                  | Value                                             | Notes                                                                                                                                          |
|--------------------------------------------|---------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------|
| Precursors                                 |                                                   |                                                                                                                                                |
| tert-Butylamine Hydrobromide ((t-BA)HBr)   | 2 mmol (0.308 g)                                  | The bulky organic cation source.                                                                                                               |
| Lead(II) Bromide (PbBr <sub>2</sub> )      | 1 mmol (0.367 g)                                  | The inorganic component source.                                                                                                                |
| Solvent                                    |                                                   |                                                                                                                                                |
| N,N-Dimethylformamide (DMF)                | 5 mL                                              | A common polar aprotic solvent for perovskite synthesis. Should be anhydrous.                                                                  |
| Reaction Conditions                        |                                                   |                                                                                                                                                |
| Molar Ratio ((t-BA)HBr:PbBr <sub>2</sub> ) | 2:1                                               | Stoichiometric ratio for the formation of the (A') <sub>2</sub> PbX <sub>4</sub> structure.                                                    |
| Reaction Temperature                       | Room Temperature to 60 °C                         | Gentle heating can aid in the dissolution of precursors.                                                                                       |
| Reaction Time                              | 1-2 hours                                         | Time for complete dissolution and initial complex formation.                                                                                   |
| Crystallization                            |                                                   |                                                                                                                                                |
| Method                                     | Slow solvent evaporation or anti-solvent addition | Slow evaporation at room temperature or slightly elevated temperature is a common method. Toluene or isopropanol can be used as anti-solvents. |
| Product                                    |                                                   |                                                                                                                                                |
| Expected Product                           | ((t-BA) <sub>2</sub> )PbBr <sub>4</sub>           | White to off-white crystalline solid.                                                                                                          |

Expected Yield

70-85%

Yield can vary based on the crystallization method and handling.

## Experimental Protocol

### Materials and Equipment

- **tert-Butylamine hydrobromide** ((t-BA)HBr) ( $\geq 98\%$ )
- Lead(II) bromide ( $\text{PbBr}_2$ ) (99.999%)
- N,N-Dimethylformamide (DMF), anhydrous (99.8%)
- Toluene, anhydrous (99.8%)
- Filter paper (0.22  $\mu\text{m}$  pore size)
- Glass vials
- Magnetic stirrer and stir bars
- Hot plate
- Pipettes
- Spatulas
- Vacuum oven or desiccator

## Synthesis of tert-Butylamine Hydrobromide ((t-BA)HBr)

If not commercially available, (t-BA)HBr can be synthesized by the direct reaction of tert-butylamine with hydrobromic acid.<sup>[1]</sup>

- In a round-bottom flask, dissolve tert-butylamine in a suitable solvent like diethyl ether or ethanol.
- Cool the solution in an ice bath.

- Slowly add a stoichiometric amount of hydrobromic acid (HBr) dropwise while stirring.
- A white precipitate of **tert-butylamine hydrobromide** will form.
- Collect the precipitate by vacuum filtration.
- Wash the solid with cold diethyl ether.
- Dry the product under vacuum.

## Synthesis of ((t-BA)<sub>2</sub>)PbBr<sub>4</sub> Perovskite

- Precursor Solution Preparation:
  - In a clean, dry glass vial, add 2 mmol (0.308 g) of **tert-butylamine hydrobromide** and 1 mmol (0.367 g) of lead(II) bromide.
  - Add 5 mL of anhydrous N,N-dimethylformamide (DMF) to the vial.
  - Place a small magnetic stir bar in the vial and cap it.
- Dissolution and Reaction:
  - Stir the mixture at room temperature until all solids are completely dissolved. This may take up to 1-2 hours.
  - Gentle heating up to 60 °C can be applied to facilitate dissolution. Ensure the vial is properly sealed to prevent solvent evaporation.
  - Once a clear solution is obtained, continue stirring for another 30 minutes to ensure a homogeneous mixture.
- Crystallization:
  - Method A: Slow Solvent Evaporation:
    - Uncap the vial slightly to allow for slow evaporation of the DMF.
    - Place the vial in a dark, undisturbed location at room temperature.

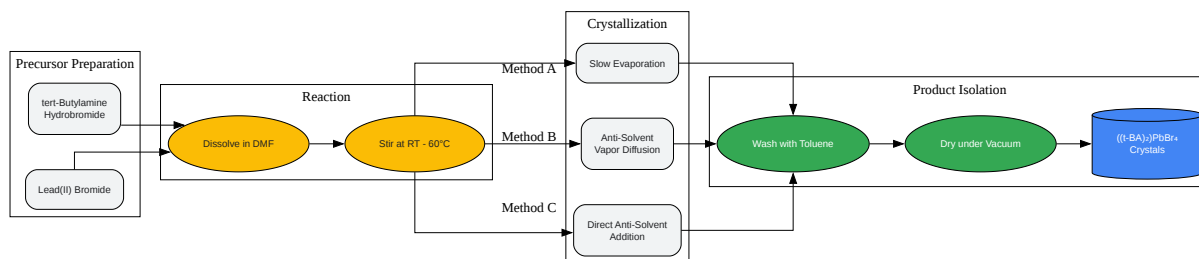
- Crystals are expected to form over 1-3 days.
- Method B: Anti-Solvent Vapor Diffusion:
  - Place the open vial containing the precursor solution inside a larger, sealed container.
  - Add an anti-solvent, such as toluene, to the bottom of the larger container, ensuring it does not come into direct contact with the precursor solution.
  - The vapor of the anti-solvent will slowly diffuse into the DMF solution, inducing crystallization.
- Method C: Direct Anti-Solvent Addition:
  - Slowly add an anti-solvent like toluene dropwise to the stirred precursor solution until the solution becomes cloudy, indicating the onset of precipitation.
  - Stop adding the anti-solvent and allow the solution to stand undisturbed for several hours to allow for crystal growth.
- Isolation and Purification:
  - Once a significant amount of crystalline product has formed, decant the supernatant liquid.
  - Wash the crystals with a small amount of a non-polar solvent like toluene or diethyl ether to remove any residual DMF and unreacted precursors.
  - Carefully collect the crystals by filtration or by using a pipette to remove the washing solvent.
  - Dry the collected crystals under vacuum at a low temperature (e.g., 40-60 °C) for several hours to remove any remaining solvent.

## Characterization

The synthesized  $((t\text{-BA})_2)\text{PbBr}_4$  perovskite can be characterized by various techniques to confirm its structure and purity:

- X-ray Diffraction (XRD): To confirm the crystalline structure and the formation of the layered perovskite phase.
- UV-Vis Absorption Spectroscopy: To determine the optical bandgap. 2D perovskites typically exhibit sharp excitonic absorption peaks at higher energies compared to their 3D counterparts.
- Photoluminescence (PL) Spectroscopy: To investigate the emission properties.
- Scanning Electron Microscopy (SEM): To observe the morphology and crystal habit of the synthesized material.

## Workflow Diagram



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Caption: Synthesis workflow for **tert-Butylamine hydrobromide** lead perovskite.

## Safety Precautions

- Lead(II) bromide is toxic and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- All synthesis steps involving lead compounds and organic solvents should be performed in a well-ventilated fume hood.
- Dispose of all waste containing lead and organic solvents according to institutional safety guidelines.
- tert-Butylamine and hydrobromic acid are corrosive and should be handled with care.

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## References

- [1. api.repository.cam.ac.uk](https://api.repository.cam.ac.uk) [[api.repository.cam.ac.uk](https://api.repository.cam.ac.uk)]
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